

# A Technical Guide to the Physical Properties of Decylamine: Boiling and Melting Points

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## Compound of Interest

Compound Name: Decylamine

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Audience: Researchers, scientists, and drug development professionals.

This document provides an in-depth analysis of the boiling and melting points of **decylamine** ( $C_{10}H_{23}N$ ), a primary alkylamine used in various industrial and synthetic applications. Accurate determination of these physical properties is critical for ensuring purity, guiding reaction conditions, and establishing safety protocols. This guide synthesizes literature data and outlines standard experimental protocols for their verification.

## Physical Properties of Decylamine

**Decylamine**, also known as 1-aminodecane, is a colorless to pale yellow liquid at room temperature with a characteristic amine odor.<sup>[1][2][3][4]</sup> Its physical state and transition temperatures are fundamental parameters for its handling and application in research and development.

## Quantitative Data Summary

The boiling and melting points of **decylamine** have been reported across various sources. These values can differ slightly due to experimental conditions and sample purity. The table below summarizes the reported data.

Physical Property	Reported Value (°C)	Reported Value (K)	Source(s)
Boiling Point	220.5	493.65	[1][3]
216 - 218	489.15 - 491.15	[5][6][7]	
202.30	475.45	[2]	
Melting Point	17	290.15	[1][3]
15	288.15	[1]	
12 - 15	285.15 - 288.15	[5][7]	
12 - 14	285.15 - 287.15	[6]	
-1.50	271.65	[2]	

Note: One source reported a melting point of >168°C with decomposition, which is a significant outlier and may refer to a different substance or a salt form of **decylamine**.[\[8\]](#)

## Experimental Protocols for Determination

The following sections detail standard laboratory methods for the precise determination of the melting and boiling points of a substance like **decylamine**.

### Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid organic compound.[\[9\]](#)[\[10\]](#)[\[11\]](#) The principle relies on heating a small sample in a capillary tube at a controlled rate and observing the temperature range over which it transitions from a solid to a liquid.[\[9\]](#)

Methodology:

- **Sample Preparation:** Ensure the **decylamine** sample is pure and, if solidified, completely dry and finely powdered to allow for uniform packing.[\[9\]](#)
- **Capillary Tube Loading:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the solid into a dense column of

1-2 mm at the bottom.[12][13]

- Apparatus Setup:
  - Place the loaded capillary tube into the heating block of a digital melting point apparatus (e.g., DigiMelt or Mel-Temp).[10][12]
  - Alternatively, for a manual setup, attach the capillary tube to a thermometer and immerse them in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure even heat distribution.[10]
- Heating and Observation:
  - Conduct a preliminary rapid heating run (10-20 °C/min) to determine an approximate melting range.[11][12]
  - For an accurate measurement, use a fresh sample and begin heating rapidly until the temperature is about 10-15 °C below the approximate melting point.
  - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.[10]
- Data Recording: Record two temperatures:
  - T1: The temperature at which the first drop of liquid becomes visible.
  - T2: The temperature at which the entire sample has completely liquefied.
  - The melting point is reported as the range T1 - T2. A narrow range (0.5 - 1.0 °C) is indicative of a pure compound, whereas impurities typically depress the melting point and broaden the range.[10][11][12]

## Boiling Point Determination: Distillation Method

For determining the boiling point of a liquid, distillation is a highly reliable method that also serves to purify the substance.[14] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[15]

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Placement:** Fill the round-bottom flask to approximately half its volume with **decylamine**. Add boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Thermometer Positioning:** Place the thermometer in the distillation head so that the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser. This ensures the temperature of the vapor is measured accurately as it passes into the condenser.
- **Heating:** Gently heat the flask. As the liquid boils, the vapor will rise, surround the thermometer bulb, and then flow into the condenser to be cooled back into a liquid.
- **Data Recording:** Observe the temperature on the thermometer. When the liquid is distilling at a steady rate (e.g., one drop per second), the temperature reading will remain constant. This stable temperature is the boiling point of the liquid.<sup>[14]</sup> Record the atmospheric pressure, as boiling point is pressure-dependent.

## Boiling Point Determination: Micro Method

When only a small amount of sample is available, a micro-boiling point determination can be performed.<sup>[16]</sup>

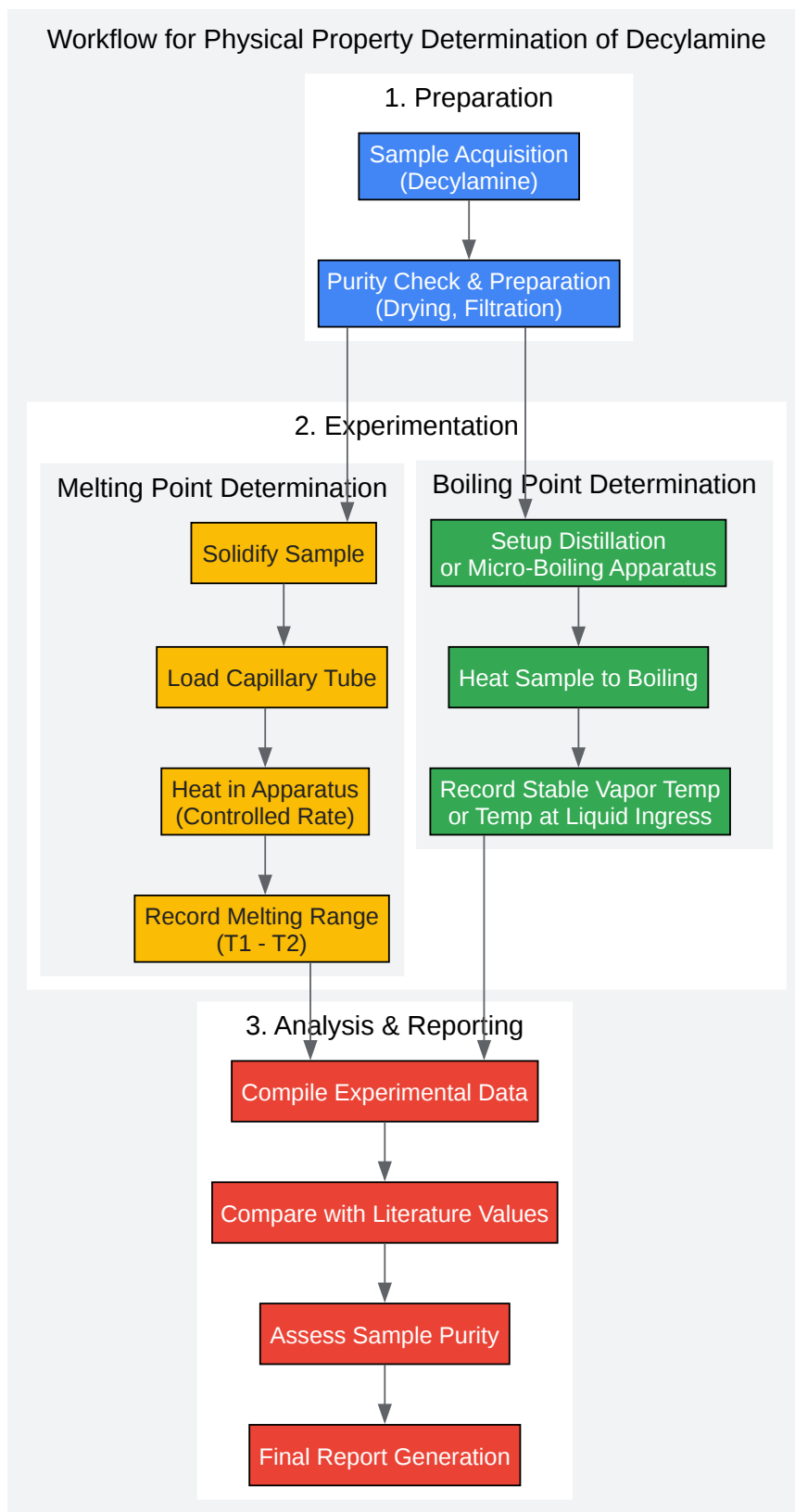
Methodology:

- **Setup:** Place a few milliliters of **decylamine** into a small test tube.
- **Capillary Insertion:** Place a melting point capillary tube (sealed at one end) into the test tube with the open end down.<sup>[17]</sup>
- **Heating:** Immerse the test tube in a heating bath and heat gently.
- **Observation:**
  - Initially, air trapped in the capillary will be expelled as a slow stream of bubbles.

- As the liquid reaches its boiling point, its vapor will enter the capillary, resulting in a rapid and continuous stream of bubbles.[\[16\]](#)
- Measurement: Remove the heat source. The bubbling will slow and eventually stop. The liquid will then be drawn up into the capillary tube. The temperature at which the liquid just begins to enter the capillary is the boiling point.[\[16\]](#)

## Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of **decylamine**.



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Caption: Logical workflow for determining the physical properties of **decylamine**.

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